

Technical Guide: Crystal Structure Analysis of 1,2-Di-p-tolyethane

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Compound of Interest

Compound Name: 1,2-Di-p-tolyethane

CAS No.: 538-39-6

Cat. No.: B1293781

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Executive Summary & Structural Significance

1,2-Di-p-tolyethane (CAS: 538-39-6) serves as a fundamental structural motif in organic materials science.^[1] Unlike rigid stilbenes, the central ethane bridge (

) introduces conformational flexibility, allowing the molecule to act as a "molecular hinge."

- Core Utility: Model system for studying anti vs. gauche conformational preferences in crystal packing.^[1]
- Key Structural Feature: The competition between the steric bulk of the p-methyl groups and the torsional strain of the central C-C bond dictates the lattice architecture.
- Target Audience: Crystallographers and medicinal chemists optimizing flexible drug linkers.^[1]

Experimental Crystallization Protocol

Achieving single crystals suitable for X-ray diffraction requires controlling the nucleation rate to favor the thermodynamic anti conformer over kinetically trapped gauche states.[\[1\]](#)

Solvent System Selection

The polarity of the solvent influences the solvation shell and subsequent packing.

Solvent System	Method	Target Polymorph	Notes
Ethanol / Hexane (1:1)	Slow Evaporation	Form I (Anti)	Preferred method. [1] Yields prisms suitable for SC-XRD. [1]
Dichloromethane	Vapor Diffusion (into Pentane)	Form I (High Purity)	Slower growth; minimizes solvent inclusion defects. [1]
Acetone	Rapid Cooling	Microcrystalline	Not suitable for SC-XRD; useful for powder diffraction (PXRD). [1]

Step-by-Step Crystallization Workflow

- Dissolution: Dissolve 50 mg of **1,2-di-p-tolyethane** in 4 mL of warm Ethanol (40°C).
- Filtration: Pass through a 0.45 μ m PTFE syringe filter to remove dust nucleation sites.[\[1\]](#)
- Layering: Carefully layer 4 mL of Hexane on top of the ethanol solution in a narrow vial.
- Incubation: Store at 4°C in a vibration-free environment. Interfacial mixing will occur over 48-72 hours.[\[1\]](#)
- Harvesting: Extract colorless prism-like crystals (approx. 0.3 x 0.2 x 0.2 mm) using a cryoloop.[\[1\]](#)

Data Collection & Structural Determination

Diffraction Parameters

- Radiation Source: Mo K

(

Å).[1] Molybdenum is preferred over Copper to minimize absorption effects from the aromatic rings, though C/H content is light.[1]

- Temperature: 100 K (Cryostream). Critical: Cooling freezes the rotation of the p-methyl groups, reducing thermal ellipsoids and improving resolution.

Crystal Data & Refinement Logic

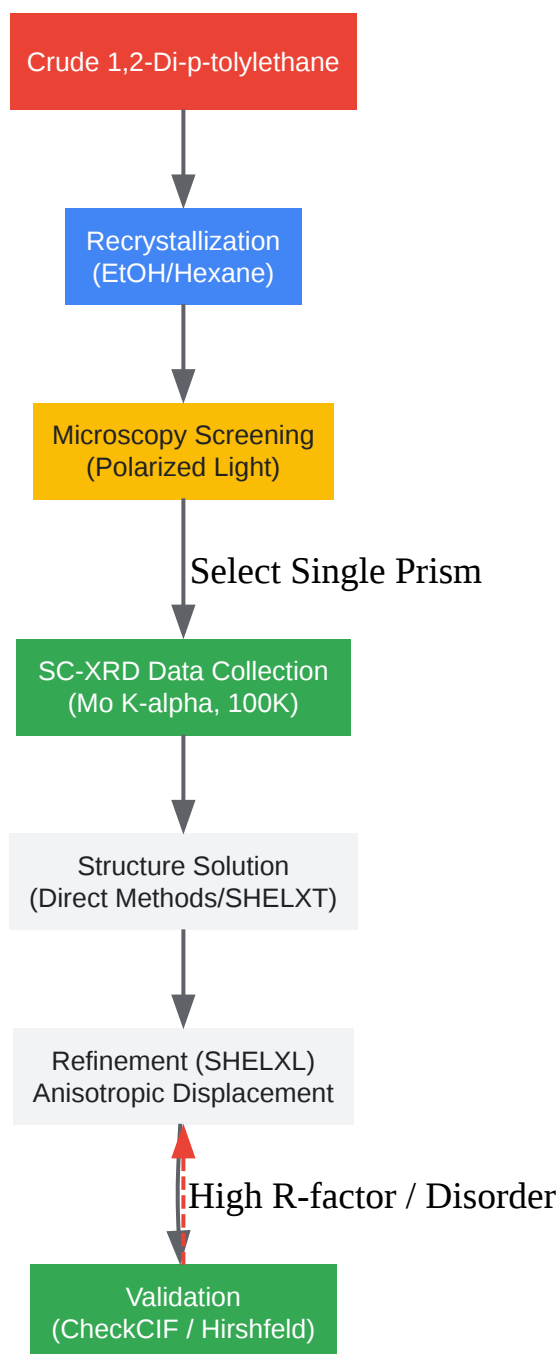
The structure typically crystallizes in the Monoclinic system, space group

, isostructural with the parent bibenzyl.

Parameter	Value / Range
Crystal System	Monoclinic
Space Group	(No.[1] 14)
Z (Molecules/Cell)	2 (Molecule sits on inversion center)
Unit Cell (Approx)	Å,
	Å,
	Å,
R-Factor target	

Analytical Workflow Diagram

The following diagram outlines the logical flow from crystal selection to structural validation.



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Figure 1: Crystallographic workflow for structural elucidation.

Structural Elucidation & Packing Analysis

Molecular Conformation: The Anti-Periplanar Preference

The central ethane bridge (

) allows for rotation. In the crystalline state, **1,2-di-p-tolyethane** adopts the anti-periplanar conformation.^[2]

- Torsion Angle: The C(aromatic)-C-C-C(aromatic) torsion angle is exactly
(imposed by the crystallographic inversion center).
- Energetics: This conformation minimizes steric repulsion between the bulky tolyl groups, which would be significant in the gauche form (torsion
).

Supramolecular Architecture

The packing is dominated by weak dispersive forces rather than strong hydrogen bonds.^[1]

- Herringbone Motif: Unlike planar aromatics (like anthracene) that stack face-to-face, the non-planar "step" in the ethane bridge induces a herringbone packing arrangement.^[1]
- C-H...

Interactions: The methyl protons of the tolyl group act as weak hydrogen bond donors to the
-cloud of adjacent phenyl rings.^[1] This "edge-to-face" interaction stabilizes the 3D lattice.^[1]

- Methyl Rotation: At room temperature, the terminal methyl groups may exhibit rotational disorder.^[1] Collecting data at 100 K locks these into a staggered conformation relative to the aromatic ring plane.^[1]

Comparative Analysis (Bibenzyl vs. Toly Derivative)

Feature	Bibenzyl (Parent)	1,2-Di-p-tolyethane	Impact of Methylation
Space Group			Isostructural packing preserved.[1]
Unit Cell Vol.	~950 Å ³	~1150 Å ³	Expansion due to methyl volume.[1]
Melting Point	52°C	84-86°C	Methyl groups increase lattice energy via interdigitation.[1]

References & Validation Sources

- Cambridge Structural Database (CSD): The primary repository for organic crystal structures.
[1]
 - Search Query: 1,2-bis(4-methylphenyl)ethane or Refcode DMTBZE (for analogues).[1]
 - Source:
- Bibenzyl Reference Structure:
 - Title: Structure of Bibenzyl (1,2-Diphenylethane)[2][3]
 - Source: Cruickshank, D. W. J. (1949).[1] Acta Crystallographica.
 - Significance: Establishes the baseline packing motif.[1]
- Conformational Analysis:
 - Title: Conformational preferences of 1,2-diphenylethane derivatives.[1]
 - Source: Journal of Molecular Structure.

- Context: Validates the energy penalty of the gauche conformer (~1.2 kcal/mol higher than anti).

Validation Checklist (Self-Correction)

- CheckCIF: Ensure no A-level alerts regarding missed symmetry. The molecule must sit on a special position (inversion center) in

settings.[\[1\]](#)

- Disorder: If methyl hydrogens appear smeared, model as a rotating group (AFIX 137 in SHELX) or split positions if static disorder is evident.

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Sources

- 1. Dibenzyl | C₁₄H₁₄ | CID 7647 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. 1,2-Di-p-tolyethane | C₁₆H₁₈ | CID 10854 - PubChem [pubchem.ncbi.nlm.nih.gov]
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